

3-Ethyl-2,2,5-trimethylhexane molecular weight and formula

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Compound of Interest

Compound Name: **3-Ethyl-2,2,5-trimethylhexane**

Cat. No.: **B14566198**

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An In-depth Guide to the Molecular Properties of **3-Ethyl-2,2,5-trimethylhexane**

This document provides a detailed overview of the molecular formula and molecular weight of the organic compound **3-Ethyl-2,2,5-trimethylhexane**, intended for researchers, scientists, and professionals in drug development.

Chemical Identity

IUPAC Name: **3-Ethyl-2,2,5-trimethylhexane**

Molecular Formula and Weight

The fundamental characteristics of a molecule are its constituent atoms and its total mass. These are summarized for **3-Ethyl-2,2,5-trimethylhexane** below.

Determination of Molecular Formula

The molecular formula is derived from the compound's IUPAC name, which defines its structure.

- Parent Chain: The suffix "-hexane" indicates a six-carbon alkane chain.
- Substituents:
 - "3-Ethyl-" indicates an ethyl group ($-\text{CH}_2\text{CH}_3$) attached to the third carbon.

- "2,2,5-trimethyl-" indicates three methyl groups ($-\text{CH}_3$) attached to the second and fifth carbons.

Summing these components gives a total of 11 carbon atoms and 24 hydrogen atoms, leading to the molecular formula $\text{C}_{11}\text{H}_{24}$.^{[1][2][3]}

Calculation of Molecular Weight

The molecular weight (or molar mass) is the sum of the atomic weights of all atoms in the molecule.^{[4][5][6]} Using the atomic masses of carbon (approximately 12.011 u) and hydrogen (approximately 1.008 u), the molecular weight is calculated as follows:

$$(11 \times 12.011 \text{ u}) + (24 \times 1.008 \text{ u}) = 132.121 \text{ u} + 24.192 \text{ u} = 156.313 \text{ u}$$

This value is commonly expressed in grams per mole (g/mol) for macroscopic quantities.

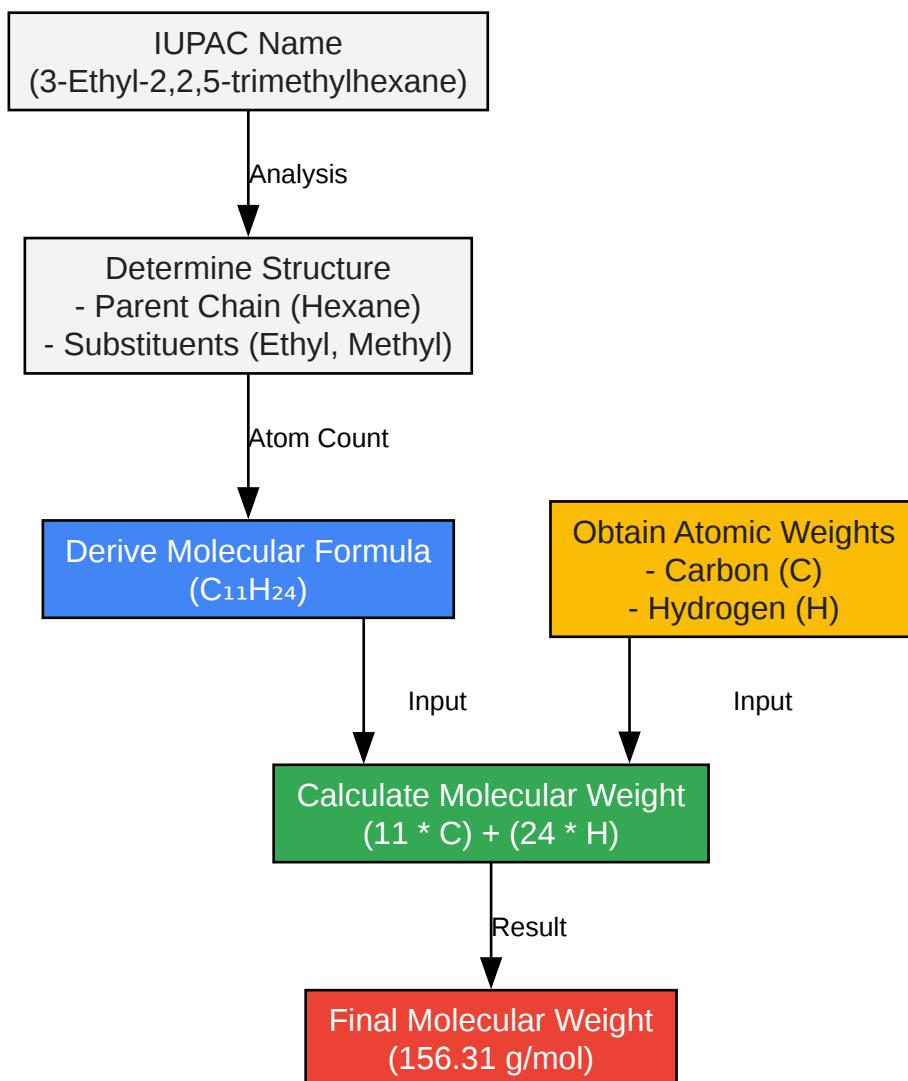
Data Summary

The quantitative molecular data for **3-Ethyl-2,2,5-trimethylhexane** is presented in the table below for clear reference.

| Property | Value |
|-------------------|--|
| Molecular Formula | $\text{C}_{11}\text{H}_{24}$ |
| Molecular Weight | 156.31 g/mol ^[1] |
| Exact Mass | 156.187800766 Da ^[1] |
| IUPAC Name | 3-ethyl-2,2,5-trimethylhexane ^[1] |
| CAS Number | 61868-76-6 ^[1] |

Logical Workflow for Molecular Weight Determination

The process of determining a compound's molecular weight from its name follows a clear logical progression. This workflow is visualized in the diagram below.



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Caption: Workflow for calculating molecular weight from IUPAC nomenclature.

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References

- 1. 3-Ethyl-2,2,5-trimethylhexane | C₁₁H₂₄ | CID 18669881 - PubChem
[pubchem.ncbi.nlm.nih.gov]

- 2. 3-ethyl-2,2,5-trimethylhexane [chemister.ru]
- 3. 3-Ethyl-2,3,5-trimethylhexane | C11H24 | CID 53428900 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. How to Calculate Molecular Weight: 6 Steps (with Pictures) [wikihow.com]
- 5. How to Find the Molecular Mass of a Compound [thoughtco.com]
- 6. blogshewrote.org [blogshewrote.org]
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